

# Methyl 3-phenylpropionate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: Methyl 3-phenylpropionate

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## An In-depth Technical Guide to Methyl 3-phenylpropionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 3-phenylpropionate**, a versatile organic compound with applications in organic synthesis, pharmaceuticals, and fragrance industries. This document outlines its chemical identity, physical and chemical properties, and detailed protocols for its synthesis.

## Chemical Structure and IUPAC Name

**Methyl 3-phenylpropionate**, an ester derived from 3-phenylpropionic acid and methanol, is a colorless to pale yellow liquid.<sup>[1]</sup> Its chemical structure is characterized by a benzene ring attached to a propionate methyl ester group.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is methyl 3-phenylpropanoate.<sup>[2]</sup> It is also known by several synonyms, including methyl hydrocinnamate and benzenepropanoic acid, methyl ester.<sup>[2]</sup>

Chemical Structure:

## Physicochemical Properties

A summary of the key quantitative data for **methyl 3-phenylpropionate** is presented in the table below, offering a comparative overview of its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[3]
Molecular Weight	164.20 g/mol	[2]
CAS Number	103-25-3	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pleasant, fruity	[1]
Boiling Point	238-239 °C (at 760 mmHg)	[4]
91-92 °C (at 4 mmHg)	[5]	
Density	1.043 g/mL at 25 °C	[5]
Refractive Index	1.502 at 20 °C	[5]
Flash Point	100 °C (212 °F)	[4]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol.	[5]
LogP	2.32	[2]

## Experimental Protocols for Synthesis

The synthesis of **methyl 3-phenylpropionate** can be achieved through several methods. Below are detailed protocols for two common laboratory-scale preparations.

### Fischer Esterification using Sulfuric Acid Catalyst

This method involves the acid-catalyzed esterification of 3-phenylpropionic acid with methanol.

Materials:

- 3-phenylpropionic acid (50 g)

- Methanol (250 mL)
- Concentrated sulfuric acid (12 mL)
- Saturated aqueous sodium bicarbonate solution
- Ice
- Ether
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate

#### Procedure:

- A mixture of 3-phenylpropionic acid, methanol, and concentrated sulfuric acid is heated under reflux for 12 hours.[\[6\]](#)
- After reflux, the excess methanol is removed by evaporation under reduced pressure.[\[6\]](#)
- The residue is then added to a mixture of saturated aqueous sodium bicarbonate solution (100 mL) and ice (400 g).[\[6\]](#) The pH is adjusted to 9 by the addition of more sodium bicarbonate solution.[\[6\]](#)
- The mixture is extracted five times with 100 mL portions of ether.[\[6\]](#)
- The combined ether extracts are washed twice with 50 mL of brine, dried over an anhydrous drying agent (e.g., sodium sulfate), and the ether is evaporated to yield **methyl 3-phenylpropionate** as an oil.[\[6\]](#)

## Synthesis using Diazomethane

This protocol utilizes diazomethane for the esterification of 3-phenylpropionic acid. Caution: Diazomethane is toxic and explosive. This procedure should only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions.

#### Materials:

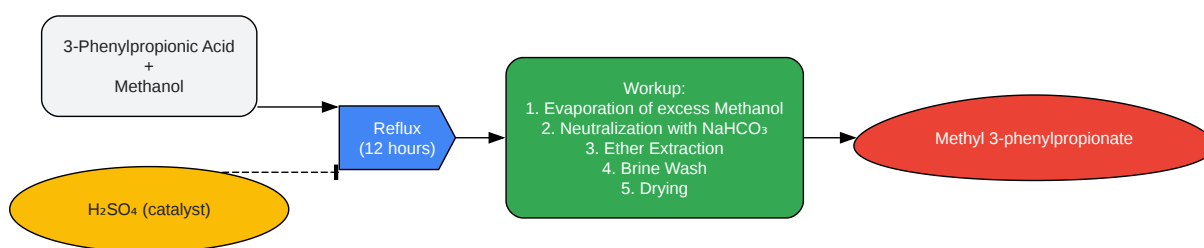
- 3-phenylpropionic acid (8.0 g, 0.053 mol)
- An excess solution of diazomethane in ether

Procedure:

- To an ice-cooled and stirred solution of 3-phenylpropionic acid in 30 mL of ether, a solution of diazomethane in ether is slowly added until the yellow color of diazomethane persists.[7]
- The ether is then concentrated under reduced pressure.[7]
- The resulting residue is distilled under reduced pressure to afford **methyl 3-phenylpropionate** as a colorless, transparent oil.[7] The reported yield for this method is 83.1%, with a boiling point of 106-108 °C at 10 mmHg.[7]

## Visualized Synthesis Workflow

The following diagram illustrates the Fischer esterification process for the synthesis of **methyl 3-phenylpropionate**.



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Caption: Fischer Esterification of 3-Phenylpropionic Acid

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## References

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